

# An In-depth Technical Guide to Disperse Blue 291 in Textile Dyeing Processes

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## Compound of Interest

Compound Name: Disperse blue 291

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This technical guide provides a comprehensive overview of **Disperse Blue 291** (C.I. 113395), a significant mono-azo dye utilized in the textile industry. The document details its chemical and physical properties, manufacturing process, application in polyester dyeing, and critical environmental and toxicological considerations.

## Chemical and Physical Properties

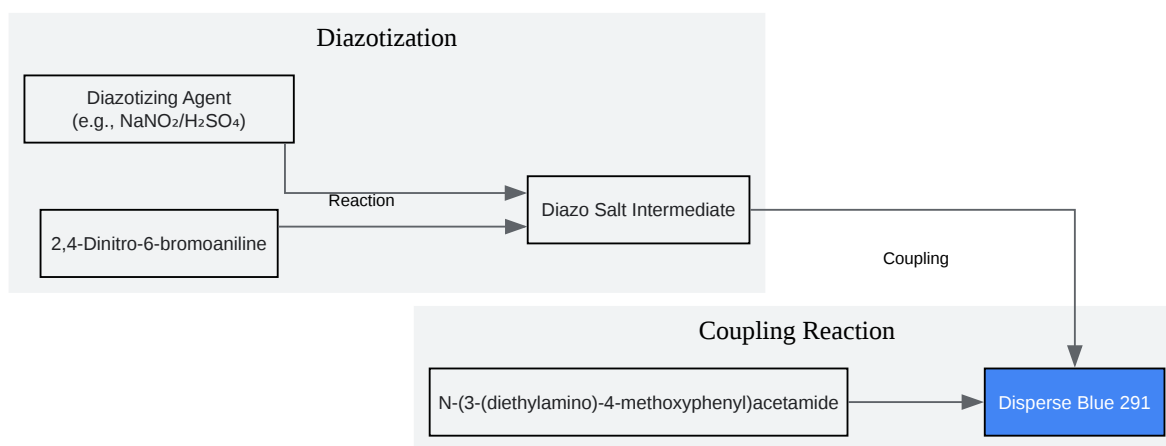
**Disperse Blue 291** is a synthetic colorant characterized by its green-light blue hue and is supplied as dark blue tiny particles.<sup>[1]</sup> It is primarily employed in the dyeing and printing of polyester and its blended fabrics due to its good color compatibility.<sup>[1]</sup>

Property	Value	Reference
C.I. Name	Disperse Blue 291, C.I. 113395	
CAS Registry Number	56548-64-2, 83929-84-4	
Molecular Formula	C <sub>19</sub> H <sub>21</sub> BrN <sub>6</sub> O <sub>6</sub>	
Molecular Weight	509.31 g/mol	
Molecular Structure	Single azo class	
Appearance	Dark blue tiny particles	[1]
Hue	Green-light blue	[1]

## Manufacturing Process

The synthesis of **Disperse Blue 291** involves a two-step diazotization and coupling reaction.

### Manufacturing Workflow



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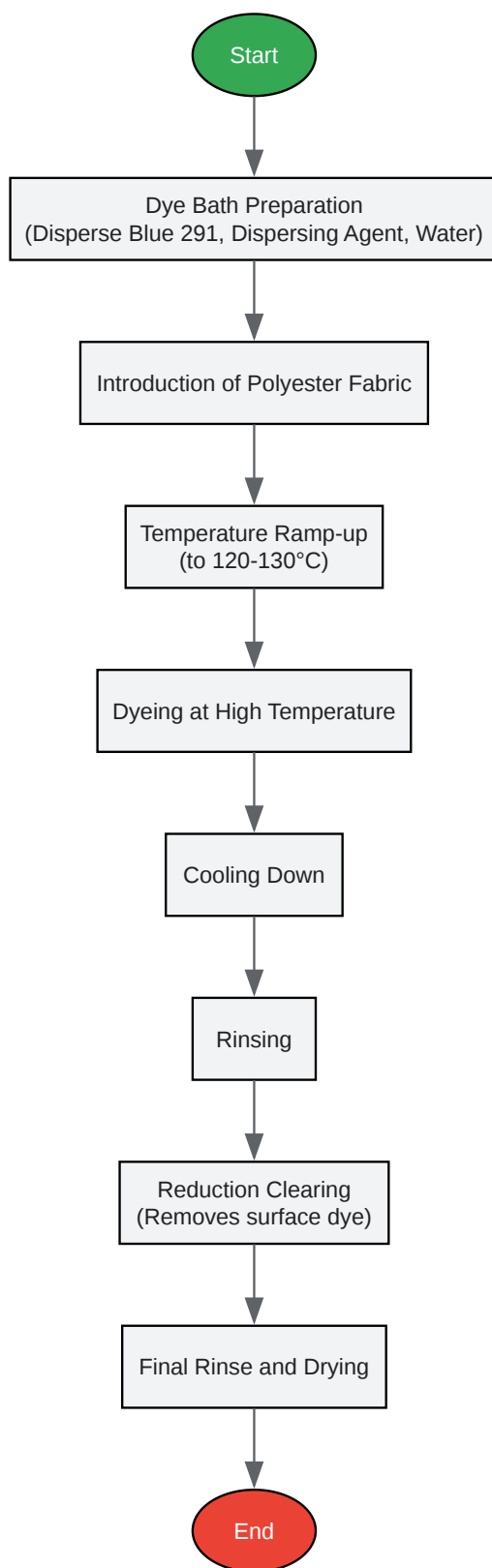
Caption: Synthesis of **Disperse Blue 291**.

The process begins with the diazotization of 2,4-Dinitro-6-bromoaniline.<sup>[1]</sup> The resulting diazonium salt is then coupled with N-(3-(diethylamino)-4-methoxyphenyl)acetamide to form the final **Disperse Blue 291** dye molecule.<sup>[1]</sup>

## Application in Textile Dyeing

**Disperse Blue 291** is primarily used for dyeing hydrophobic fibers, most notably polyester.<sup>[2]</sup> Due to its low water solubility, it is applied from a fine aqueous dispersion.<sup>[2][3]</sup> The dyeing process for polyester typically involves high temperatures to facilitate the diffusion of the dye molecules into the fiber structure.<sup>[4]</sup>

Typical Polyester Dyeing Process Workflow



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Caption: High-temperature polyester dyeing workflow.

# Experimental Protocol: High-Temperature Dyeing of Polyester

This protocol describes a typical laboratory procedure for dyeing polyester fabric with **Disperse Blue 291**.

## Materials and Equipment:

- Polyester fabric
- **Disperse Blue 291**
- Dispersing agent
- Acetic acid (for pH adjustment)
- High-temperature dyeing apparatus (e.g., laboratory dyeing machine)
- Spectrophotometer for color measurement

## Procedure:

- **Dye Bath Preparation:** Prepare a dye bath containing **Disperse Blue 291** (e.g., 1% on weight of fiber), a dispersing agent (e.g., 1 g/L), and water. Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- **Dyeing:** Immerse the polyester fabric in the dye bath. Raise the temperature to 130°C at a rate of 2°C/minute and hold for 60 minutes.
- **Cooling and Rinsing:** Cool the dye bath to 70°C and rinse the fabric with hot and then cold water.
- **Reduction Clearing:** Treat the dyed fabric in a solution containing sodium hydrosulfite (e.g., 2 g/L) and sodium hydroxide (e.g., 2 g/L) at 70-80°C for 15-20 minutes to remove unfixed dye from the fiber surface.
- **Final Rinse and Drying:** Rinse the fabric thoroughly with water and then air dry.

## Fastness Properties

The performance of a dye is largely determined by its fastness properties, which indicate the resistance of the color to various environmental factors.

Fastness Test	Rating (Scale 1-5, 5=Excellent; Light Fastness 1-8, 8=Excellent)	Test Method (ISO)
Light (Xenon)	5-6	ISO 105-B02
Washing	4	ISO 105-C03
Sublimation	4	ISO 105-P01
Rubbing (Wet)	4-5	ISO 105-X12
Rubbing (Dry)	4-5	ISO 105-X12

Data sourced from a typical supplier's technical sheet.[\[5\]](#)

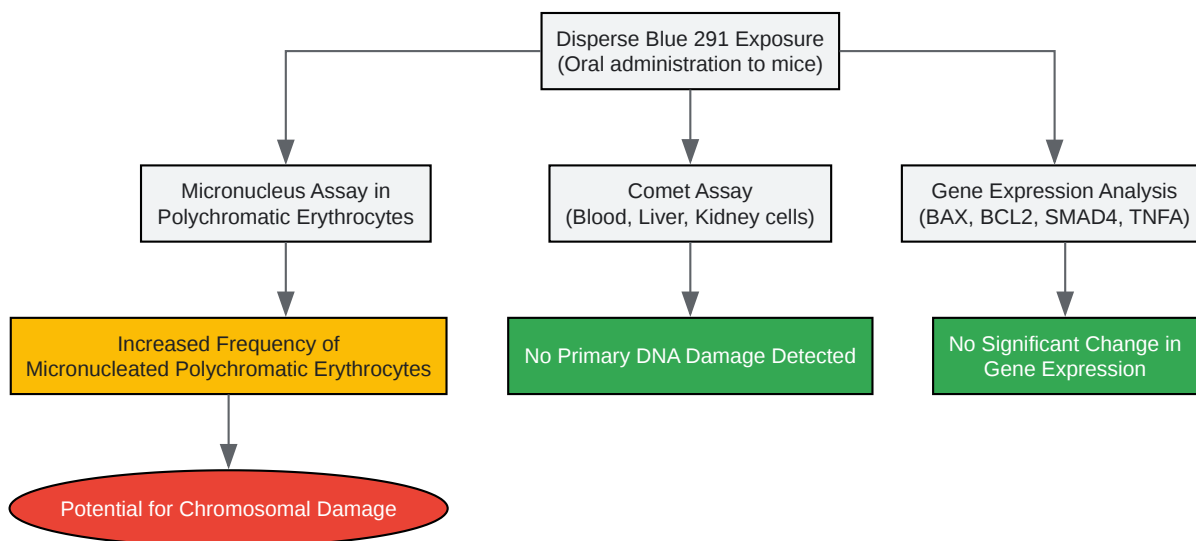
## Toxicological and Environmental Profile

The environmental and health impacts of textile dyes are of significant concern. **Disperse Blue 291**, being an azo dye, is subject to scrutiny regarding its potential toxicity.

### Genotoxicity

Research has indicated that **Disperse Blue 291** may possess genotoxic properties. A study on male Swiss mice demonstrated an increased frequency of micronucleated polychromatic erythrocytes in animals treated with 50 mg/kg body weight of the dye.[\[6\]](#) This suggests potential for inducing chromosomal damage.[\[6\]](#) However, the same study did not observe primary DNA damage or changes in the expression of genes such as BAX, BCL2, SMAD4, and TNFA in leukocytes.[\[6\]](#) The potential for azo dyes to cause mutation and denaturation of DNA in human cells has also been noted.[\[7\]](#)

Logical Relationship of Genotoxicity Assessment



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- To cite this document: BenchChem. [An In-depth Technical Guide to Disperse Blue 291 in Textile Dyeing Processes]. BenchChem, [2025]. [Online PDF]. Available at:

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